

# Technical Guide: Synthesis and Properties of a Piperidine-1,4-dicarboxylate Derivative

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## Compound of Interest

Compound Name: *1-Benzyl 4-methyl piperidine-1,4-dicarboxylate*

Cat. No.: *B139140*

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A note on nomenclature: The compound specified, "**1-Benzyl 4-methyl piperidine-1,4-dicarboxylate**," is not readily found in chemical databases. However, a closely related structure, 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate, is well-documented. This guide will focus on this latter compound, assuming it to be the intended subject of inquiry, and will also discuss the synthesis of related piperidine intermediates.

## IUPAC Name and Chemical Structure

The correct IUPAC name for the analogous ethyl ester compound is 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.<sup>[1]</sup>

Structure:

Caption: Chemical structure of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.

## Physicochemical and Spectroscopic Data

The following table summarizes key properties for 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.

Property	Value	Reference
Molecular Formula	C16H21NO4	[1]
Molecular Weight	291.34 g/mol	[1]
IUPAC Name	1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate	[1]
CAS Number	160809-38-1	[1]

#### Spectroscopic Data Summary:

Spectroscopy Type	Data Availability
<sup>13</sup> C NMR	Spectra available from commercial databases.
Mass Spectrometry (GC-MS)	Data available in the NIST Mass Spectrometry Data Center.
IR Spectra	Vapor phase IR spectra available from commercial databases.

## Synthesis of Piperidine Derivatives: Experimental Protocols

While a specific protocol for the direct synthesis of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate is not readily available in the searched literature, a plausible synthetic route can be devised based on established methods for creating similar piperidine structures. A common strategy involves the synthesis of a key intermediate, 1-benzyl-4-piperidone, followed by subsequent modifications.

### Synthesis of 1-Benzyl-4-piperidone Intermediate

A common method for the synthesis of 1-benzyl-4-piperidone involves the reaction of benzylamine with methyl acrylate, followed by Dieckmann condensation and subsequent hydrolysis and decarboxylation.[2]

## Materials:

- Benzylamine
- Methyl acrylate
- Anhydrous toluene
- Metallic sodium
- Anhydrous methanol
- 25% Hydrochloric acid solution
- 35% Sodium hydroxide solution
- Ethyl acetate
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

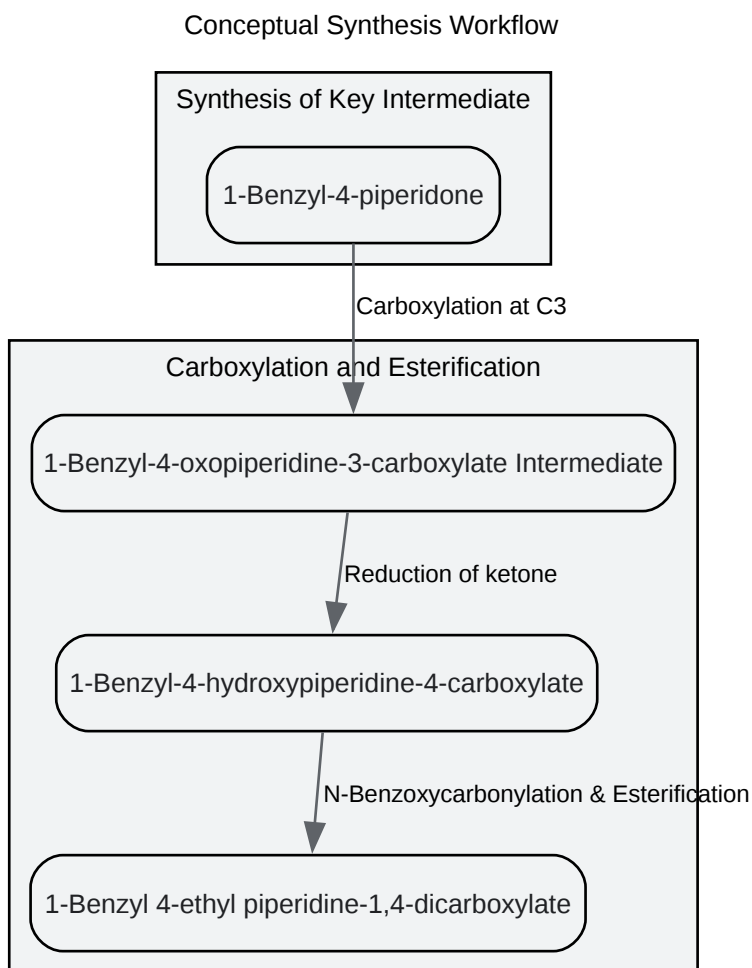
## Procedure:

- To a 250 mL three-necked flask, add 150 mL of anhydrous toluene and 2.8 g of metallic sodium.
- The mixture is stirred and heated to reflux.
- Add 1 mL of anhydrous methanol, followed by the slow, dropwise addition of 28 g of N,N-bis( $\beta$ -propionate methyl ester) benzylamine.
- After the addition is complete, continue to reflux for 6 hours. During this period, increase the stirring speed and add an additional 100 mL of anhydrous toluene in batches.
- After 6 hours, stop the reflux and allow the reaction to cool to room temperature.
- Extract the mixture with 150 mL of 25% hydrochloric acid solution.

- Reflux the aqueous layer in an oil bath for 5 hours, or until a test with  $\text{FeCl}_3$  solution shows no color change, indicating the completion of the reaction.
- Cool the reaction mixture and neutralize to a pH of approximately 8.5 by adding 35% NaOH solution while stirring.
- Extract the product with ethyl acetate (3 x 100 mL).
- Combine the organic layers, wash with a saturated NaCl solution, and dry over anhydrous magnesium sulfate.
- Recover the ethyl acetate by distillation. The remaining material is then distilled under reduced pressure to yield 1-benzyl-4-piperidone as a light yellow oily liquid.

## Conceptual Synthesis of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate

A plausible, though not explicitly documented, synthetic pathway to the target molecule from 1-benzyl-4-piperidone is outlined below. This represents a logical progression based on standard organic chemistry transformations.



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## References

- 1. 1-Benzyl 4-ethyl piperidine-1,4-dicarboxylate | C<sub>16</sub>H<sub>21</sub>NO<sub>4</sub> | CID 15289672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Benzyl-4-piperidone synthesis - chemicalbook [chemicalbook.com]
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